

Spectroscopic Profile of 4-(4-Chlorophenyl)piperidin-2-one: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Chlorophenyl)piperidin-2-one

CAS No.: 1260770-82-8

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Introduction

4-(4-Chlorophenyl)piperidin-2-one is a substituted lactam derivative with a piperidin-2-one core. The presence of the chlorophenyl group at the 4-position significantly influences its chemical and physical properties, making it a molecule of interest in medicinal chemistry and drug development. A thorough understanding of its spectroscopic characteristics is paramount for its unambiguous identification, purity assessment, and for tracking its transformations in chemical reactions. This in-depth technical guide provides a comprehensive analysis of the expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data for **4-(4-Chlorophenyl)piperidin-2-one**. In the absence of readily available, published experimental spectra for this specific molecule, this guide will focus on a detailed theoretical interpretation, drawing upon established principles of spectroscopy and comparative data from structurally related analogs.

Molecular Structure and Spectroscopic Implications

The chemical structure of **4-(4-Chlorophenyl)piperidin-2-one** forms the basis for interpreting its spectroscopic data. The molecule consists of a six-membered piperidin-2-one ring, which is

a cyclic amide or lactam. A 4-chlorophenyl group is attached to the carbon atom at the 4-position of this ring.

Figure 1: Chemical structure of **4-(4-Chlorophenyl)piperidin-2-one**.

The key structural features that will dictate the spectroscopic signatures are:

- The amide functional group (lactam), which will give rise to characteristic signals in both IR and NMR spectroscopy.
- The p-substituted aromatic ring, which will present a distinct splitting pattern in the ^1H NMR spectrum and characteristic absorptions in the IR spectrum.
- The chiral center at C4, which can lead to diastereotopic protons in the adjacent methylene groups.
- The overall molecular weight and fragmentation patterns, which will be determined by the combination of the piperidinone and chlorophenyl moieties in the mass spectrum.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. The following sections detail the expected ^1H and ^{13}C NMR spectra of **4-(4-Chlorophenyl)piperidin-2-one**.

^1H NMR Spectroscopy

The proton NMR spectrum will provide information on the number of different types of protons, their chemical environment, and their connectivity.

Proton Assignment	Expected Chemical Shift (δ , ppm)	Expected Multiplicity	Expected Coupling Constant (J, Hz)	Rationale
NH	6.0 - 8.0	Broad singlet	-	The amide proton is typically broad due to quadrupole broadening and exchange. Its chemical shift is solvent-dependent.
Ar-H (ortho to Cl)	7.2 - 7.4	Doublet	8 - 9	These aromatic protons are deshielded by the chlorine atom and will appear as a doublet due to coupling with the meta protons.
Ar-H (meta to Cl)	7.1 - 7.3	Doublet	8 - 9	These aromatic protons will couple with the ortho protons, resulting in a doublet.
H4	3.0 - 3.5	Multiplet	-	This methine proton is adjacent to the electron-withdrawing chlorophenyl group and the

piperidinone ring, leading to a downfield shift. It will be coupled to the protons on C3 and C5.

H3, H5

1.8 - 2.8

Multiplets

-

These methylene protons are diastereotopic due to the adjacent chiral center at C4. They will appear as complex multiplets due to both geminal and vicinal coupling.

H6

3.2 - 3.6

Multiplet

-

These methylene protons are adjacent to the nitrogen atom of the lactam, causing a downfield shift.

¹³C NMR Spectroscopy

The carbon-13 NMR spectrum will show distinct signals for each unique carbon atom in the molecule.

Carbon Assignment	Expected Chemical Shift (δ , ppm)	Rationale
C=O (C2)	170 - 175	The carbonyl carbon of the lactam is significantly deshielded and appears in the characteristic amide/ester region.
Ar-C (ipso to piperidinone)	140 - 145	The quaternary aromatic carbon attached to the piperidinone ring.
Ar-C (ipso to Cl)	130 - 135	The quaternary aromatic carbon bearing the chlorine atom.
Ar-CH (ortho to Cl)	128 - 130	Aromatic methine carbons.
Ar-CH (meta to Cl)	115 - 125	Aromatic methine carbons.
C6	40 - 50	The carbon adjacent to the nitrogen of the lactam.
C4	35 - 45	The methine carbon attached to the chlorophenyl group.
C3, C5	30 - 40	The methylene carbons of the piperidinone ring.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule. The IR spectrum of **4-(4-Chlorophenyl)piperidin-2-one** is expected to show the following characteristic absorption bands.

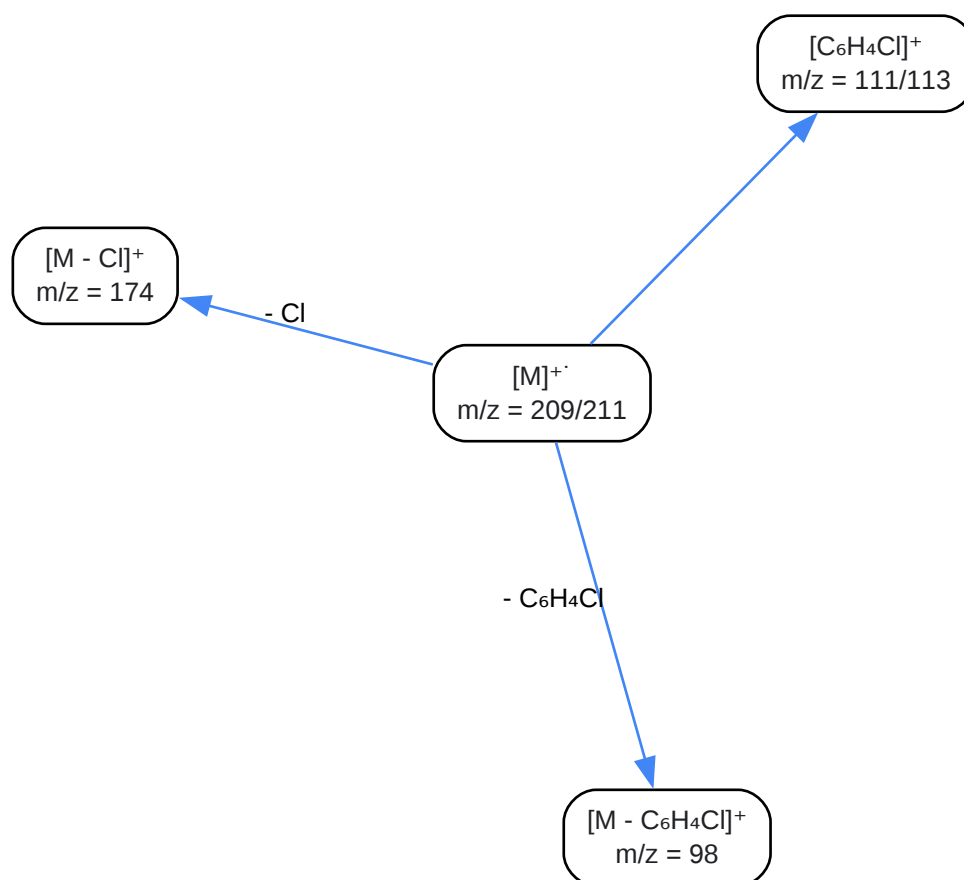
Wavenumber (cm ⁻¹)	Vibrational Mode	Functional Group
3200 - 3400	N-H stretch	Amide (Lactam)
1640 - 1680	C=O stretch (Amide I band)	Amide (Lactam)
1500 - 1550	N-H bend (Amide II band)	Amide (Lactam)
3000 - 3100	C-H stretch	Aromatic
1450 - 1600	C=C stretch	Aromatic
1000 - 1100	C-Cl stretch	Aryl chloride
800 - 850	C-H out-of-plane bend	p-disubstituted aromatic

The strong absorption band for the lactam carbonyl (Amide I) is a key diagnostic feature. The position of this band can be influenced by ring strain and hydrogen bonding.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule.

- **Molecular Ion (M⁺):** The expected molecular weight of **4-(4-Chlorophenyl)piperidin-2-one** (C₁₁H₁₂ClNO) is approximately 209.67 g/mol . The mass spectrum should show a molecular ion peak (M⁺) at m/z 209 and an M+2 peak at m/z 211 with an intensity ratio of approximately 3:1, which is characteristic of the presence of a single chlorine atom.
- **Key Fragmentation Pathways:** The fragmentation of the molecular ion is expected to proceed through several pathways, including:
 - Loss of the chlorophenyl group ([M - C₆H₄Cl]⁺).
 - Cleavage of the piperidinone ring, leading to fragments corresponding to the loss of CO, and subsequent rearrangements.
 - Alpha-cleavage adjacent to the carbonyl group or the nitrogen atom.



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Figure 2: Plausible fragmentation pathways for **4-(4-Chlorophenyl)piperidin-2-one**.

Experimental Protocols

While specific experimental data for the title compound is not readily available, the following are general, industry-standard protocols for acquiring the spectroscopic data discussed.

NMR Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of the compound in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$) in a 5 mm NMR tube.
- **1H NMR Acquisition:** Acquire the spectrum on a 400 MHz or higher field NMR spectrometer. Typical parameters include a 30-degree pulse angle, a relaxation delay of 1-2 seconds, and 16-32 scans.

- ¹³C NMR Acquisition: Acquire the spectrum on the same instrument. Due to the lower natural abundance of ¹³C, a larger number of scans (e.g., 1024 or more) and a longer relaxation delay may be necessary. Proton decoupling is typically used to simplify the spectrum.

IR Spectroscopy

- Sample Preparation: For a solid sample, prepare a KBr pellet by grinding a small amount of the compound with dry KBr powder and pressing it into a thin disk. Alternatively, acquire the spectrum using an Attenuated Total Reflectance (ATR) accessory.
- Acquisition: Record the spectrum over the range of 4000-400 cm⁻¹ using a Fourier Transform Infrared (FTIR) spectrometer.

Mass Spectrometry

- Sample Introduction: Introduce the sample into the mass spectrometer via a suitable ionization method, such as Electron Ionization (EI) for volatile compounds or Electrospray Ionization (ESI) if coupled with liquid chromatography.
- Acquisition: Acquire the mass spectrum over a suitable m/z range (e.g., 50-500).

Conclusion

The spectroscopic characterization of **4-(4-Chlorophenyl)piperidin-2-one** is crucial for its unequivocal identification and quality control. Although experimental spectra are not widely published, a detailed theoretical analysis based on its chemical structure provides a robust prediction of its NMR, IR, and MS data. The key expected features include the characteristic signals of the lactam functionality, the distinct pattern of the p-substituted chlorophenyl ring, and a predictable fragmentation pattern in the mass spectrum. This guide serves as a valuable resource for researchers and scientists working with this compound, enabling them to interpret their own analytical data with confidence.

References

While direct spectroscopic data for **4-(4-Chlorophenyl)piperidin-2-one** was not found, the principles and comparative data are based on general knowledge from sources such as:

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